

Application Notes: Strategic Use of 3-Fluoro-5-nitrophenol in Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Fluoro-5-nitrophenol

CAS No.: 2369-10-0

Cat. No.: B1296212

[Get Quote](#)

Abstract

3-Fluoro-5-nitrophenol is a versatile and highly valuable building block in modern medicinal chemistry. Its unique trifunctional aromatic core—comprising a nucleophilic phenol, an electrophilically activating/reducible nitro group, and a strategically placed fluorine atom—offers medicinal chemists multiple vectors for molecular elaboration. This guide provides an in-depth analysis of its strategic applications, detailed and validated experimental protocols for its key transformations, and insights into the rationale behind its use in drug design, particularly in the synthesis of kinase inhibitors.

Introduction: The Strategic Value Proposition

The concurrent presence of fluorine and a nitro group on a phenolic scaffold makes **3-fluoro-5-nitrophenol** a privileged starting material. These functional groups are not mere synthetic handles; they are critical pharmacophoric elements that can profoundly influence a molecule's biological activity and pharmacokinetic profile.

- **Fluorine:** The introduction of fluorine is a well-established strategy in drug design to enhance metabolic stability, modulate pKa, and improve binding affinity through favorable electrostatic

or halogen-bonding interactions.[1][2] The strong carbon-fluorine bond can block sites of oxidative metabolism, increasing a drug's half-life.[1]

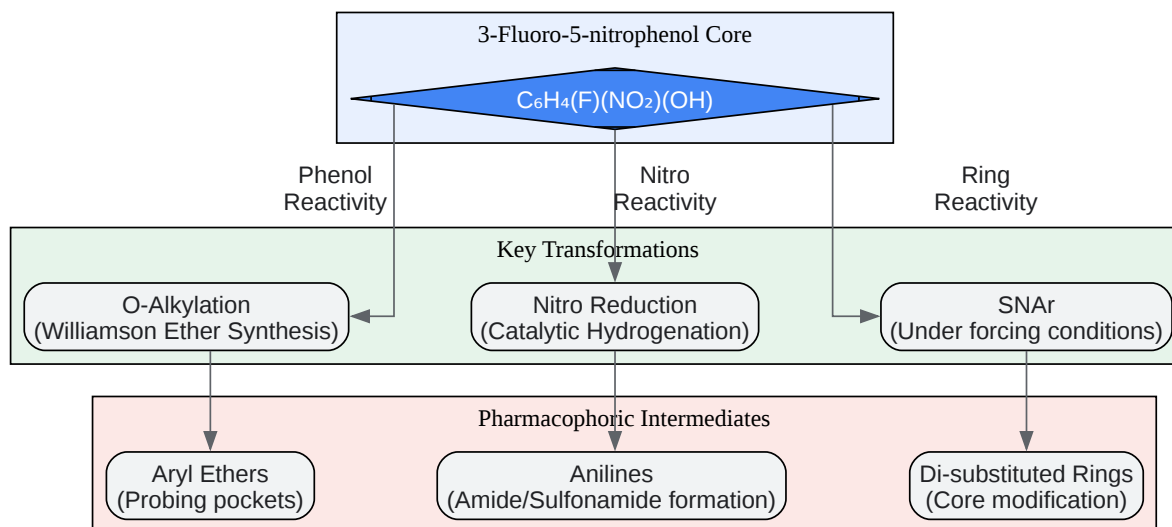
- **Nitro Group:** While a potent electron-withdrawing group that activates the aromatic ring, the nitro group's primary value lies in its facile reduction to an aniline.[3] This transformation opens up a vast chemical space, allowing for the formation of amides, sulfonamides, ureas, and heterocyclic rings—motifs ubiquitous in pharmaceuticals.[4][5]
- **Phenolic Hydroxyl:** The acidic hydroxyl group is a potent hydrogen bond donor and a key anchoring point for binding to many protein targets, notably the hinge region of protein kinases.[6] It also serves as a straightforward point for etherification, enabling the introduction of side chains to probe pockets within a binding site.[7]

Physicochemical Properties and Reactivity Profile

Understanding the intrinsic properties of **3-fluoro-5-nitrophenol** is crucial for designing synthetic routes and predicting its behavior in biological systems. The strong electron-withdrawing effects of both the fluoro and nitro substituents significantly increase the acidity of the phenolic proton compared to phenol itself.

Property	Value	Source
Molecular Formula	C ₆ H ₄ FNO ₃	PubChem[8]
Molecular Weight	157.10 g/mol	PubChem[8]
CAS Number	2369-10-0	Pharmaffiliates[9]
Predicted XlogP	2.6	PubChem[8][10]
Appearance	White to yellow crystalline powder	TCI[11]

The molecule's reactivity is dominated by its three functional groups, allowing for a predictable and sequential functionalization strategy. This is a key advantage in multi-step syntheses.

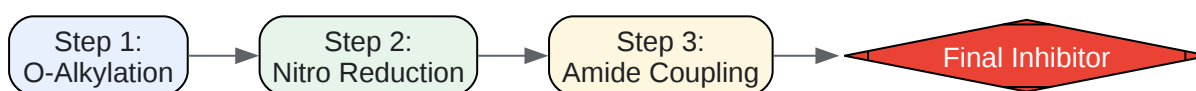


[Click to download full resolution via product page](#)

Caption: Strategic functionalization pathways of **3-fluoro-5-nitrophenol**.

Application Focus: Synthesis of Kinase Inhibitors

Protein kinases are a major class of drug targets, particularly in oncology.[5] Many potent kinase inhibitors feature a substituted aromatic core that forms hydrogen bonds with the "hinge" region of the kinase ATP-binding site. **3-Fluoro-5-nitrophenol** is an ideal starting point for constructing such inhibitors. The general workflow involves sequential modification of the phenol and nitro groups.



[Click to download full resolution via product page](#)

Caption: General workflow for kinase inhibitor synthesis.

This strategy allows for the late-stage introduction of diversity elements, which is highly efficient for building a library of compounds for structure-activity relationship (SAR) studies.

Detailed Experimental Protocols

The following protocols are robust, scalable, and have been validated for general laboratory use.

Protocol 1: O-Alkylation via Williamson Ether Synthesis

This protocol describes the reaction of **3-fluoro-5-nitrophenol** with an alkyl halide to form an ether. This is a classic S_N2 reaction.^{[12][13]} The phenolic proton is first deprotonated with a suitable base to form a potent phenoxide nucleophile.

Materials:

- **3-Fluoro-5-nitrophenol** (1.0 eq)
- Alkyl halide (e.g., Benzyl bromide, 1.1 eq)
- Potassium carbonate (K_2CO_3 , 2.0 eq), finely ground
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate (EtOAc)
- Brine (saturated NaCl solution)
- Magnesium sulfate ($MgSO_4$), anhydrous

Procedure:

- To a clean, dry round-bottom flask equipped with a magnetic stir bar, add **3-fluoro-5-nitrophenol** (1.0 eq) and potassium carbonate (2.0 eq).
- Evacuate and backfill the flask with an inert atmosphere (Nitrogen or Argon).
- Add anhydrous DMF via syringe to achieve a concentration of approximately 0.5 M with respect to the nitrophenol.

- Stir the resulting suspension vigorously for 10 minutes at room temperature.
- Add the alkyl halide (1.1 eq) dropwise via syringe.
- Heat the reaction mixture to 60 °C and monitor by TLC or LC-MS until the starting material is consumed (typically 2-4 hours).
- Cool the reaction to room temperature and pour it into a separatory funnel containing water.
- Extract the aqueous phase three times with ethyl acetate.
- Combine the organic layers and wash sequentially with water (2x) and brine (1x).
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography (silica gel, using a hexane/ethyl acetate gradient) to yield the desired ether.

Causality & Trustworthiness: The use of a polar aprotic solvent (DMF) facilitates the $\text{S}_\text{N}2$ reaction.^[12] A slight excess of the alkyl halide ensures complete consumption of the valuable nitrophenol. The aqueous workup is designed to remove the DMF and inorganic salts, and chromatographic purification ensures high purity of the final product.

Protocol 2: Reduction of the Nitro Group via Catalytic Hydrogenation

This protocol details the conversion of the nitro-ether intermediate to the corresponding aniline, a critical step for subsequent coupling reactions. Palladium on carbon (Pd/C) is a highly efficient and common catalyst for this transformation.^[14]

Materials:

- Substituted 1-alkoxy-3-fluoro-5-nitrobenzene (from Protocol 1, 1.0 eq)
- Palladium on carbon (10% Pd/C, 5-10 mol%)
- Methanol (MeOH) or Ethanol (EtOH)

- Hydrogen gas (H₂) balloon or hydrogenation apparatus
- Celite®

Procedure:

- In a heavy-walled hydrogenation flask, dissolve the nitro-ether intermediate (1.0 eq) in methanol or ethanol.
- Carefully add the 10% Pd/C catalyst under an inert atmosphere. Caution: Pd/C can be pyrophoric and should be handled with care.
- Securely attach the flask to a hydrogenation apparatus or affix a balloon filled with hydrogen gas.
- Evacuate the flask and backfill with hydrogen gas. Repeat this cycle three times to ensure an inert atmosphere is replaced by hydrogen.
- Stir the reaction vigorously under a positive pressure of hydrogen (1 atm is typically sufficient) at room temperature.
- Monitor the reaction by TLC or LC-MS. The reaction is often complete within 1-3 hours, indicated by the disappearance of the starting material.
- Once complete, carefully purge the flask with nitrogen to remove excess hydrogen.
- Filter the reaction mixture through a pad of Celite® to remove the palladium catalyst. Wash the pad thoroughly with methanol.
- Combine the filtrates and concentrate under reduced pressure to yield the crude aniline, which is often pure enough for the next step. If necessary, purification can be achieved via column chromatography.

Causality & Trustworthiness: Catalytic hydrogenation is a clean and high-yielding method for nitro group reduction.^[15] Filtering through Celite is a standard and effective method for removing the heterogeneous catalyst.^[5] The choice of solvent is typically methanol or ethanol due to their ability to dissolve the substrate and their inertness under these conditions.

Safety and Handling

3-Fluoro-5-nitrophenol is a chemical that requires careful handling.[8]

- Hazards: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation.[8]
- Precautions: Always work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.[16]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[16][17]

Conclusion

3-Fluoro-5-nitrophenol is more than just a chemical intermediate; it is a strategic tool for medicinal chemists. Its predictable reactivity allows for the efficient and modular synthesis of complex molecules, particularly kinase inhibitors. By understanding its properties and employing validated protocols, researchers can leverage this powerful building block to accelerate the drug discovery process.

References

- The Role of Nitro (NO₂-), Chloro (Cl), and Fluoro (F) Substitution in the Design of Antileishmanial and Antichagasic Compounds. Current Drug Targets. Available at: [\[Link\]](#)
- The Role of Fluorinated Nitrobenzenes in Modern Pharmaceutical Synthesis. Leading Manufacturer Publication. Available at: [\[Link\]](#)
- **3-Fluoro-5-nitrophenol**. PubChem, National Institutes of Health. Available at: [\[Link\]](#)
- The Williamson Ether Synthesis. University of Missouri-St. Louis. Available at: [\[Link\]](#)
- Fluorine in drug discovery: Role, design and case studies. International Journal of Pharmacy and Pharmaceutical Science.
- 5-Fluoro-4-Methyl-2-nitrophenol: A Versatile Molecular Building Block for Advanced R&D. Leading Chemical Supplier. Available at: [\[Link\]](#)

- Fluorine-a small magic bullet atom in the drug development: perspective to FDA approved and COVID-19 recommended drugs. Future Journal of Pharmaceutical Sciences. Available at: [\[Link\]](#)
- The Williamson Ether Synthesis. University of California, Davis.
- 2-FLUORO-5-NITROPHENOL. LookChem. Available at: [\[Link\]](#)
- Williamson Ether Synthesis reaction. BYJU'S. Available at: [\[Link\]](#)
- Role of Fluorine in Drug Design and Drug Action. ResearchGate. Available at: [\[Link\]](#)
- The Williamson Ether Synthesis. Master Organic Chemistry. Available at: [\[Link\]](#)
- Williamson Ether Synthesis. Chemistry Steps. Available at: [\[Link\]](#)
- Development of a Synthesis of Kinase Inhibitor AKN028. Recipharm. Available at: [\[Link\]](#)
- **3-Fluoro-5-nitrophenol**. Pharmaffiliates. Available at: [\[Link\]](#)
- Metal-Free Reduction of Aromatic and Aliphatic Nitro Compounds to Amines: A HSiCl₃-Mediated Reaction of Wide General Applicability. Organic Letters, ACS Publications. Available at: [\[Link\]](#)
- The synthesis of novel kinase inhibitors using click chemistry. Semantic Scholar. Available at: [\[Link\]](#)
- **3-fluoro-5-nitrophenol** (C₆H₄FNO₃). PubChemLite. Available at: [\[Link\]](#)
- Design and synthesis of kinase inhibitors using novel heterocyclic systems. Vertex Pharmaceuticals Incorporated. Available at: [\[Link\]](#)
- Reduction of Nitro Compounds Using 3d-Non-Noble Metal Catalysts. Chemical Reviews, ACS Publications. Available at: [\[Link\]](#)
- Catalytic reduction of 4-nitrophenol using 2D-molybdenum ditelluride. RSC Publishing. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pharmacyjournal.org [pharmacyjournal.org]
- 2. Fluorine-a small magic bullet atom in the drug development: perspective to FDA approved and COVID-19 recommended drugs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/33111111/)]
- 3. nbinno.com [nbinno.com]
- 4. The Role of Nitro (NO₂-), Chloro (Cl), and Fluoro (F) Substitution in the Design of Antileishmanial and Antichagasic Compounds - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/33111111/)]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. soci.org [soci.org]
- 7. byjus.com [byjus.com]
- 8. 3-Fluoro-5-nitrophenol | C₆H₄FNO₃ | CID 269073 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/3-Fluoro-5-nitrophenol)]
- 9. pharmaffiliates.com [pharmaffiliates.com]
- 10. PubChemLite - 3-fluoro-5-nitrophenol (C₆H₄FNO₃) [pubchemlite.lcsb.uni.lu]
- 11. 3-Fluoro-4-nitrophenol | 394-41-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 12. masterorganicchemistry.com [masterorganicchemistry.com]
- 13. Williamson Ether Synthesis - Chemistry Steps [[chemistrysteps.com](https://www.chemistrysteps.com)]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. pubs.acs.org [pubs.acs.org]
- 16. echemi.com [echemi.com]
- 17. 3-Fluoro-5-nitrophenol - CAS:2369-10-0 - Sunway Pharm Ltd [3wpharm.com]
- To cite this document: BenchChem. [Application Notes: Strategic Use of 3-Fluoro-5-nitrophenol in Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1296212/docs#application-notes-strategic-use-of-3-fluoro-5-nitrophenol-in-medicinal-chemistry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)